

Essential Safety and Operational Guide for Handling MM-401 Tfa

Author: BenchChem Technical Support Team. Date: December 2025



This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **MM-401 Tfa**. It includes detailed operational and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

MM-401 Tfa is a potent MLL1 H3K4 methyltransferase inhibitor used in leukemia research.[1] [2][3] While the specific toxicity data for MM-401 is limited, the trifluoroacetate (Tfa) component is a strong acid with significant corrosive properties.[4][5][6][7] Therefore, stringent adherence to safety protocols is mandatory. The Safety Data Sheet (SDS) for **MM-401 Tfa** classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[8]

Quantitative Data Summary

The following table summarizes key quantitative data for the safe handling of **MM-401 Tfa** and its trifluoroacetic acid component.



| Parameter | Value | Reference |
|--------------------------------------|------------------------------------------------------------------------------------------------------|-----------|
| MM-401 Tfa | | |
| CAS Number | 1442106-11-7 | [1][8] |
| Molecular Weight | 700.75 g/mol | [1][8] |
| GHS Hazard Statements | H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects | [8] |
| Recommended Storage | Powder: -20°C for 2 yearsIn DMSO: -80°C for 6 months | [1] |
| Trifluoroacetic Acid (TFA) Component | | |
| GHS Hazard Statements | H314: Causes severe skin burns and eye damageH412: Harmful to aquatic life with long lasting effects | [4] |
| Boiling Point | 72.4 °C | [9] |
| Melting Point | -15.2 °C | [4] |
| Permissible Exposure Limit | No published exposure limits, exposure should be avoided. | [5] |

Experimental Protocols: Handling and Personal Protective Equipment (PPE)

All work with **MM-401 Tfa** must be conducted in a certified chemical fume hood.[5][6][10] An eyewash station and safety shower must be readily accessible.[10]

Engineering Controls:

• Chemical Fume Hood: Always handle **MM-401 Tfa** inside a properly functioning chemical fume hood to prevent inhalation of vapors or aerosols.[5][6][10]



• Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is crucial for mitigating the risks associated with **MM-401 Tfa**.

| PPE Category | Specification | Rationale |
|-------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Chemical splash goggles meeting ANSI Z87.1 standards. A face shield is recommended when handling larger quantities. | Protects against splashes of the corrosive TFA component, which can cause severe eye damage.[4][10] |
| Hand Protection | Wear chemical-resistant gloves. Butyl rubber or Viton gloves are recommended for prolonged contact. For small quantities, nitrile gloves may be sufficient, but should be changed immediately upon contact.[4][6] Double gloving is recommended.[5] | Prevents skin contact, which can cause severe burns.[4] Breakthrough times for gloves should be considered.[4] |
| Body Protection | A properly fitting lab coat, long pants, and closed-toe shoes must be worn.[5][10] For larger quantities, a chemical-resistant apron is recommended.[6] | Protects skin from accidental spills and splashes. |
| Respiratory Protection | Generally not required when working in a fume hood. If work outside a fume hood is unavoidable, a risk assessment must be conducted to determine the appropriate respiratory protection.[6] | Prevents inhalation of harmful vapors. |





Handling and Storage Procedures

- Receiving and Unpacking: Visually inspect the container for any damage or leaks upon receipt.
- Preparation: Before use, allow the container to reach room temperature in a desiccator to prevent condensation.
- Weighing and Aliquoting: Conduct all weighing and solution preparation inside a chemical fume hood.
- Storage: Store **MM-401 Tfa** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as bases and strong oxidizing agents.[8][10] Follow the specific temperature guidelines for long-term stability.[1]

Spill and Emergency Procedures

Minor Spill (inside fume hood):

- Alert personnel in the immediate area.
- Wear appropriate PPE.
- Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Collect the contaminated material into a designated hazardous waste container.
- Clean the spill area with a suitable decontaminating agent.

Major Spill (outside fume hood):

- Evacuate the laboratory immediately.[10]
- Alert others and activate the nearest fire alarm.
- Close the laboratory doors and post a warning sign.
- Contact the institution's emergency response team.



Provide the SDS to emergency responders.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5][8]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]

Disposal Plan

All waste containing **MM-401 Tfa** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste containing MM-401 Tfa in clearly labeled, sealed, and compatible hazardous waste containers.[10]
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name "MM-401 Tfa". Do not use abbreviations.[10]
- Storage of Waste: Store hazardous waste in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through the institution's environmental
 health and safety office. Do not dispose of MM-401 Tfa down the drain.[6] Empty containers
 should be rinsed with a suitable solvent, and the rinsate collected as hazardous waste before
 disposal of the container.[10]

Diagrams



Preparation Don Appropriate PPE Work in Chemical Fume Hood Gather Materials Handling Weigh MM-401 Tfa Prepare Solution Conduct Experiment Emergency

Workflow for Handling MM-401 Tfa

Click to download full resolution via product page

Spill Occurs

Follow Spill Protocol

Report Incident

Personnel Exposure

Administer First Aid

Caption: Workflow for the safe handling and disposal of MM-401 Tfa.


Cleanup & Disposal

Decontaminate Work Area

Segregate Hazardous Waste

Dispose via EHS





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. MM-401 TFA Datasheet DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MM-401 TFA|CAS 1442106-11-7|DC Chemicals [dcchemicals.com]
- 4. carlroth.com [carlroth.com]
- 5. amherst.edu [amherst.edu]
- 6. ehs.washington.edu [ehs.washington.edu]
- 7. Respiratory protection equipments C2HF3O2 (TFA trifluoroacetic acid), CAS number 76-05-1 [en.gazfinder.com]
- 8. MM-401 TFA|1442106-11-7|MSDS [dcchemicals.com]
- 9. mdpi.com [mdpi.com]
- 10. bruckner.research.uconn.edu [bruckner.research.uconn.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling MM-401 Tfa]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819863#personal-protective-equipment-for-handling-mm-401-tfa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com